

Physicochemical properties of Lasiodonin for research

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Compound of Interest

Compound Name: *Lasiodonin*

Cat. No.: *B15592023*

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Lasiodonin: A Technical Guide for Researchers

An In-depth Examination of the Physicochemical Properties, Biological Activity, and Methodologies for Investigation

Introduction

Lasiodonin, a naturally occurring diterpenoid compound, has garnered significant attention within the scientific community for its potent biological activities, including anti-cancer and anti-inflammatory effects. Isolated from the plant *Isodon lasiocarpus*, this molecule presents a compelling subject for research in drug discovery and development. This technical guide provides a comprehensive overview of the physicochemical properties of **Lasiodonin**, delves into its mechanisms of action by exploring key signaling pathways, and offers detailed experimental protocols for its investigation. The information herein is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties of Lasiodonin

A thorough understanding of the physicochemical properties of a compound is fundamental for its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile. The key physicochemical parameters for **Lasiodonin** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₈ O ₆	[1][2]
Molecular Weight	364.43 g/mol	[1][2]
Melting Point	236-238 °C	
Solubility	Soluble in DMSO and ethanol. Sparingly soluble in water.	
LogP (Octanol/Water)	1.83 (Predicted)	
pKa	Not available	
Appearance	White to off-white powder	
Storage	Store at -20°C for long-term storage.	

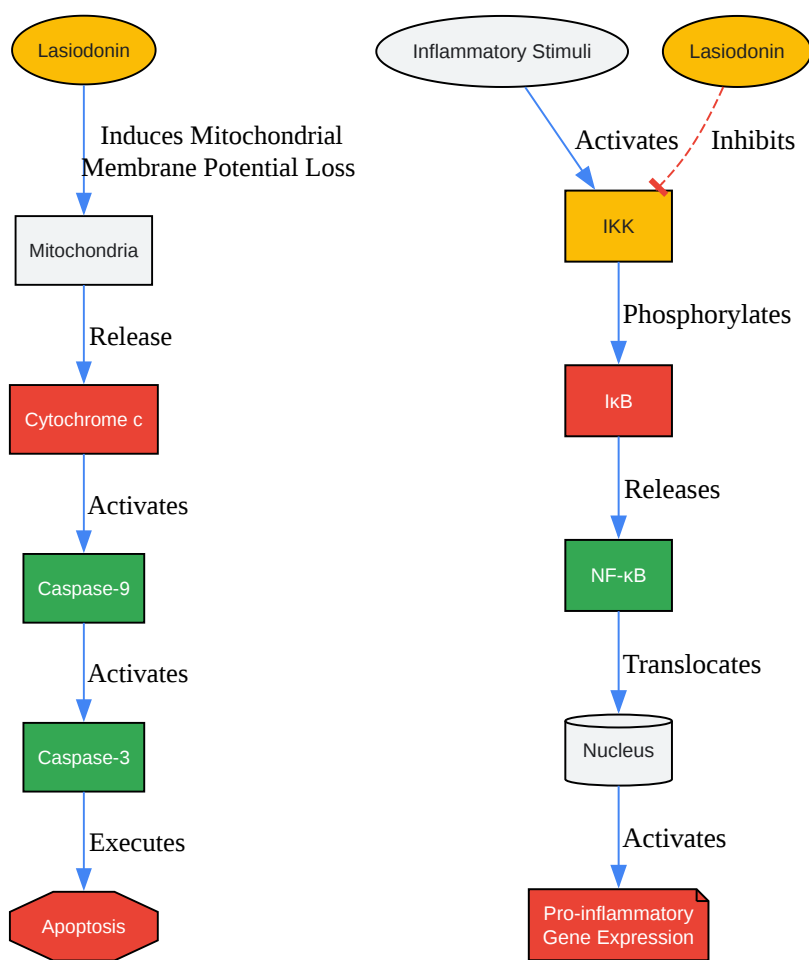
Biological Activities and Signaling Pathways

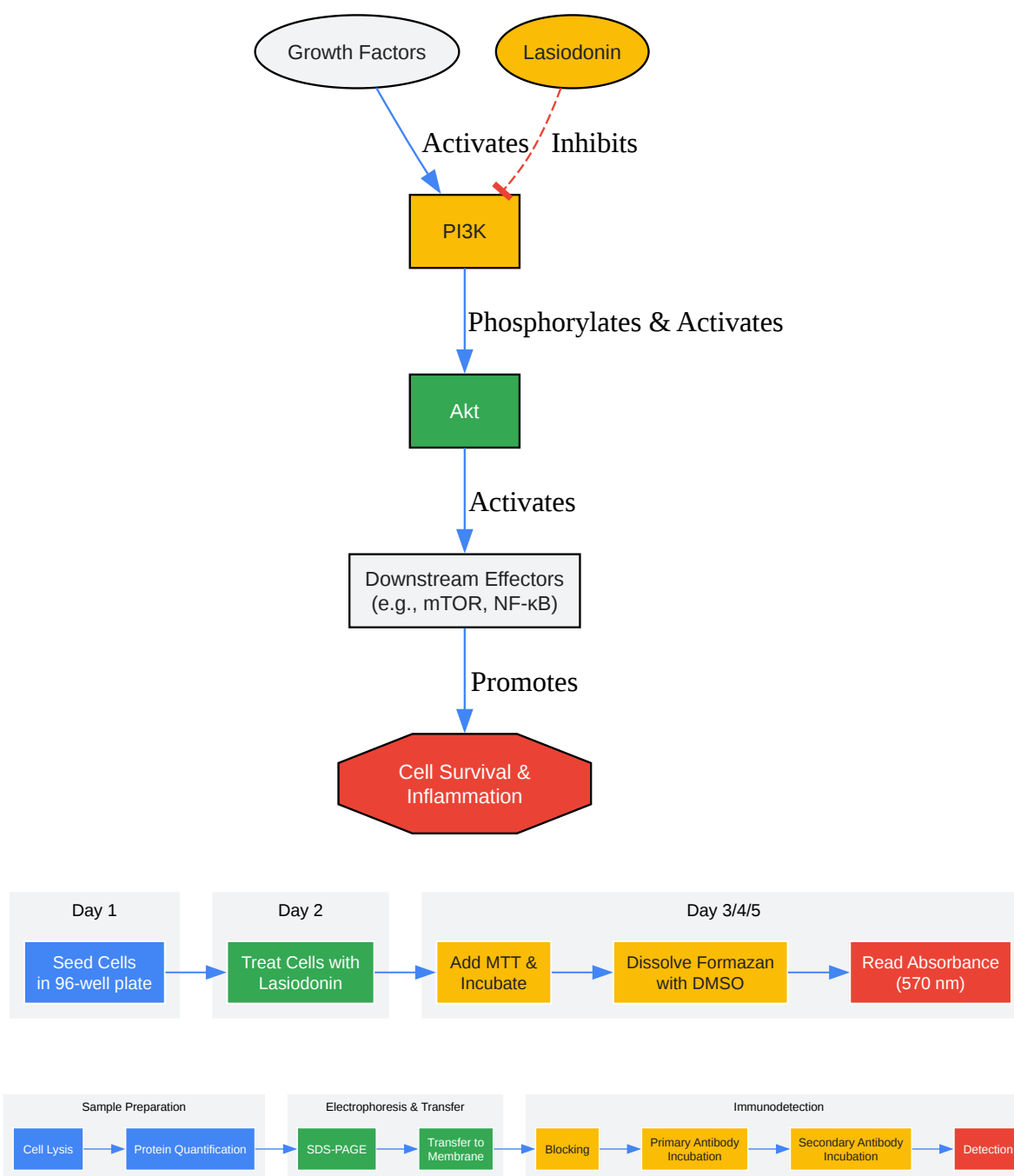
Lasiodonin exerts its biological effects through the modulation of several critical intracellular signaling pathways. Its anti-cancer and anti-inflammatory activities are primarily attributed to its ability to induce apoptosis and inhibit pro-inflammatory signaling cascades.

Anti-Cancer Activity: Induction of Apoptosis

Lasiodonin has been shown to induce apoptosis, or programmed cell death, in various cancer cell lines. This is a crucial mechanism for eliminating malignant cells. The apoptotic process is intricate and involves a cascade of molecular events that can be initiated through two primary pathways: the intrinsic (mitochondrial) and extrinsic (death receptor) pathways. **Lasiodonin** appears to predominantly act through the intrinsic pathway.

A key event in the intrinsic pathway is the change in mitochondrial membrane potential, leading to the release of cytochrome c into the cytoplasm. Cytochrome c then activates a cascade of caspases, which are proteases that execute the apoptotic program by cleaving cellular substrates, ultimately leading to cell death.





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